

Sodium Thiosulfate Pentahydrate ($\text{Na}_2\text{S}_2\text{O}_3 \cdot 5\text{H}_2\text{O}$): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Sodium thiosulfate

Cat. No.: B1681904

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the core chemical properties of **sodium thiosulfate** pentahydrate. It includes quantitative physical and chemical data, detailed experimental protocols for common analytical procedures, and visualizations of key chemical reactions and workflows.

Physicochemical Properties

Sodium thiosulfate pentahydrate (CAS: 10102-17-7) is an inorganic salt, commonly known as "hypo".^[1] It presents as odorless, colorless, and translucent monoclinic crystals or a white crystalline powder.^{[2][3]} The pentahydrate form is efflorescent in warm, dry air and slightly deliquescent in moist air.^[4] It is a crucial reagent in analytical chemistry, particularly in iodometry, and serves various roles in the pharmaceutical industry as an antioxidant, antifungal agent, and an antidote for cyanide poisoning.^{[2][5]}

Quantitative Physical Data

The fundamental physical properties of **sodium thiosulfate** pentahydrate are summarized in the table below.

Property	Value
Molecular Formula	$\text{Na}_2\text{S}_2\text{O}_3 \cdot 5\text{H}_2\text{O}$ [6]
Molar Mass	248.18 g/mol [1][5]
Appearance	Colorless monoclinic crystals or white powder[7]
Odor	Odorless[1]
Density	1.715 - 1.729 g/cm ³ at 20°C[2][7]
Melting Point	48.3 °C (decomposes)[1][8]
Boiling Point	100 °C (decomposes, losing water of hydration) [1][7]
pH of Aqueous Solution	6.0 - 8.5 (for a 100 g/L solution at 20°C)[2][8]

Solubility Profile

Sodium thiosulfate pentahydrate is highly soluble in water and practically insoluble in ethanol. [1][7] Its aqueous solubility increases significantly with temperature.

Temperature (°C)	Solubility (g / 100 g H ₂ O)
0	50.2[7]
10	59.7[7]
20	70.1[1][7]
35	91.2[7]
45	123.9[7]
60	191.3[7]
100	231 - 245[1][7]

Crystal Structure

Sodium thiosulfate pentahydrate crystallizes in the monoclinic system with the space group $P2_1/c$.^[9] The thiosulfate anion ($S_2O_3^{2-}$) has a tetrahedral geometry, derived from a sulfate anion where one oxygen atom is replaced by a sulfur atom.^[1] The S-S distance is approximately 1.97 Å, indicative of a single bond, while the average S-O distance is 1.48 Å.^[9] Each sodium atom is octahedrally coordinated by oxygen atoms from water molecules and thiosulfate groups, forming chains that are linked by hydrogen bonding.^[9]

Parameter	Value
Crystal System	Monoclinic ^[9]
Space Group	$P2_1/c$ ^[9]
Unit Cell Dimensions	$a = 5.94 \text{ \AA}$, $b = 21.57 \text{ \AA}$, $c = 7.53 \text{ \AA}$, $\beta = 103.97^\circ$ ^[9]
Formula Units (Z)	4 ^[9]

Chemical Reactivity and Key Reactions

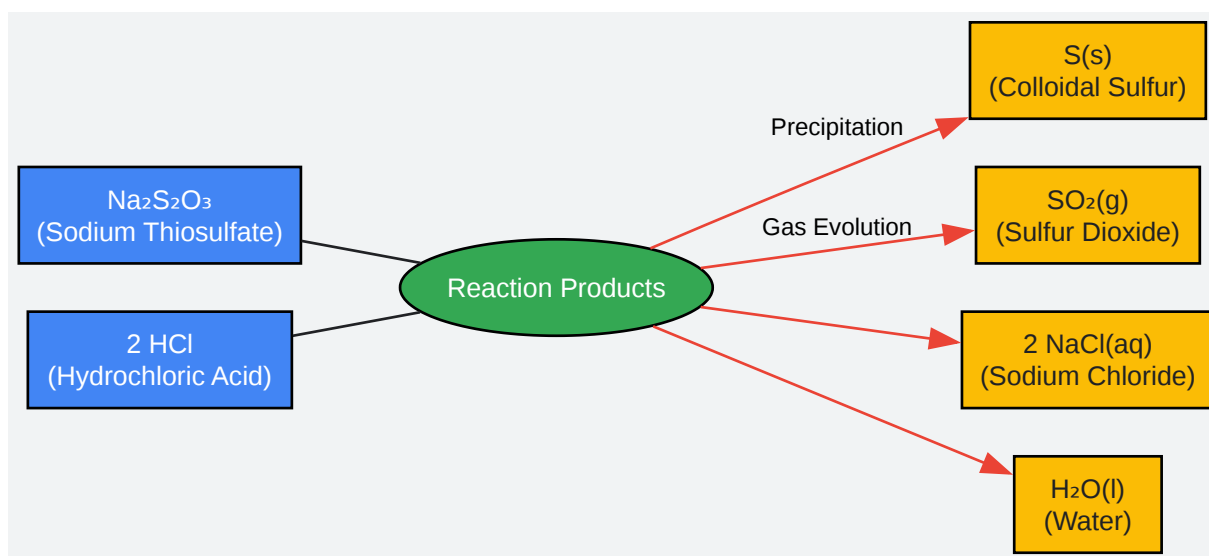
Sodium thiosulfate is a moderately strong reducing agent, a property that underpins many of its applications.^[10] It is generally stable under standard conditions but is incompatible with strong acids, strong oxidizing agents (like iodine and bromine), and salts of heavy metals such as lead, mercury, and silver.^{[2][11]}

Decomposition Reactions

Thermal Decomposition: Upon heating, **sodium thiosulfate** pentahydrate first loses its water of crystallization around 100°C.^{[1][7]} At higher temperatures (around 300°C), the anhydrous salt decomposes into sodium sulfate and sodium polysulfide.^[1]



Acid-Catalyzed Decomposition: Thiosulfate salts characteristically decompose in the presence of strong acids.^[1] The reaction with an acid like hydrochloric acid (HCl) results in the formation of elemental sulfur as a colloidal precipitate (which makes the solution opaque), sulfur dioxide gas, and water.^{[12][13]}

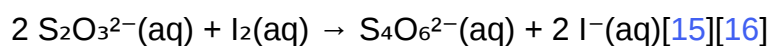


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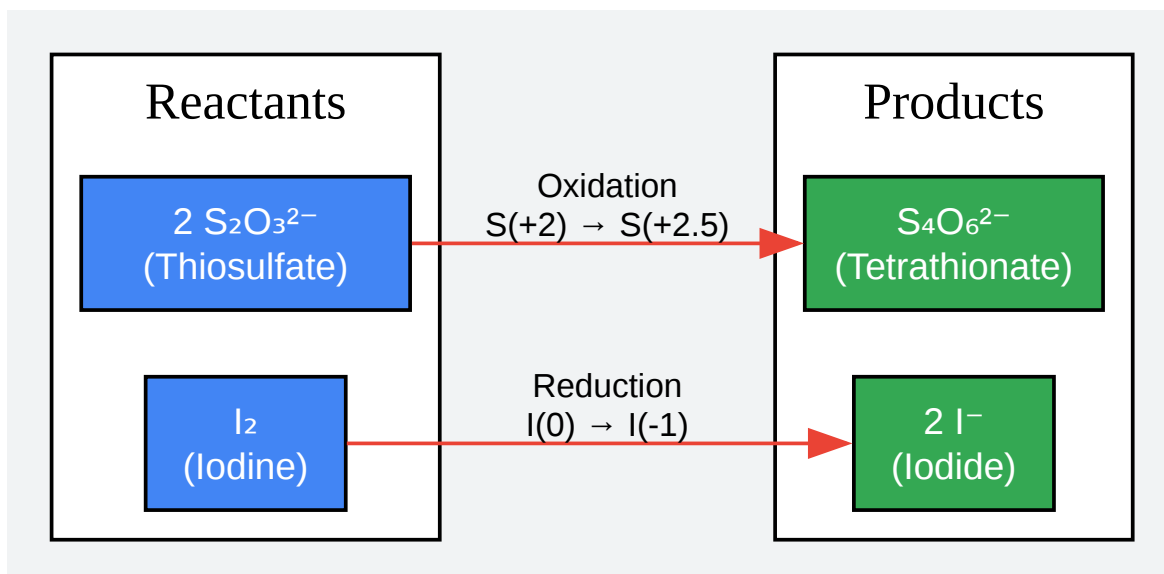
Caption: Acid-catalyzed decomposition of **sodium thiosulfate**.

Redox Reaction with Iodine (Iodometry)

The quantitative reaction between thiosulfate and iodine is fundamental to iodometric titrations. In this reaction, thiosulfate is oxidized to the tetrathionate ion ($\text{S}_4\text{O}_6^{2-}$), while iodine (I_2) is reduced to iodide ions (I^-).[1][15]



This reaction is rapid and stoichiometric, making **sodium thiosulfate** an excellent titrant for determining the concentration of iodine.[1]



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Caption: Redox reaction between thiosulfate and iodine.

Experimental Protocols

Assay by Iodometric Titration

Iodometric titration is a standard method for determining the purity of **sodium thiosulfate** or for using a standardized solution of it to quantify oxidizing agents.[17][18]

Principle: An analyte (or a primary standard like potassium dichromate) oxidizes iodide (I^-) to iodine (I_2).[19] The liberated iodine is then titrated with a standard **sodium thiosulfate** solution. The endpoint is detected by the disappearance of the blue color formed by the reaction of iodine with a starch indicator.[15][17]

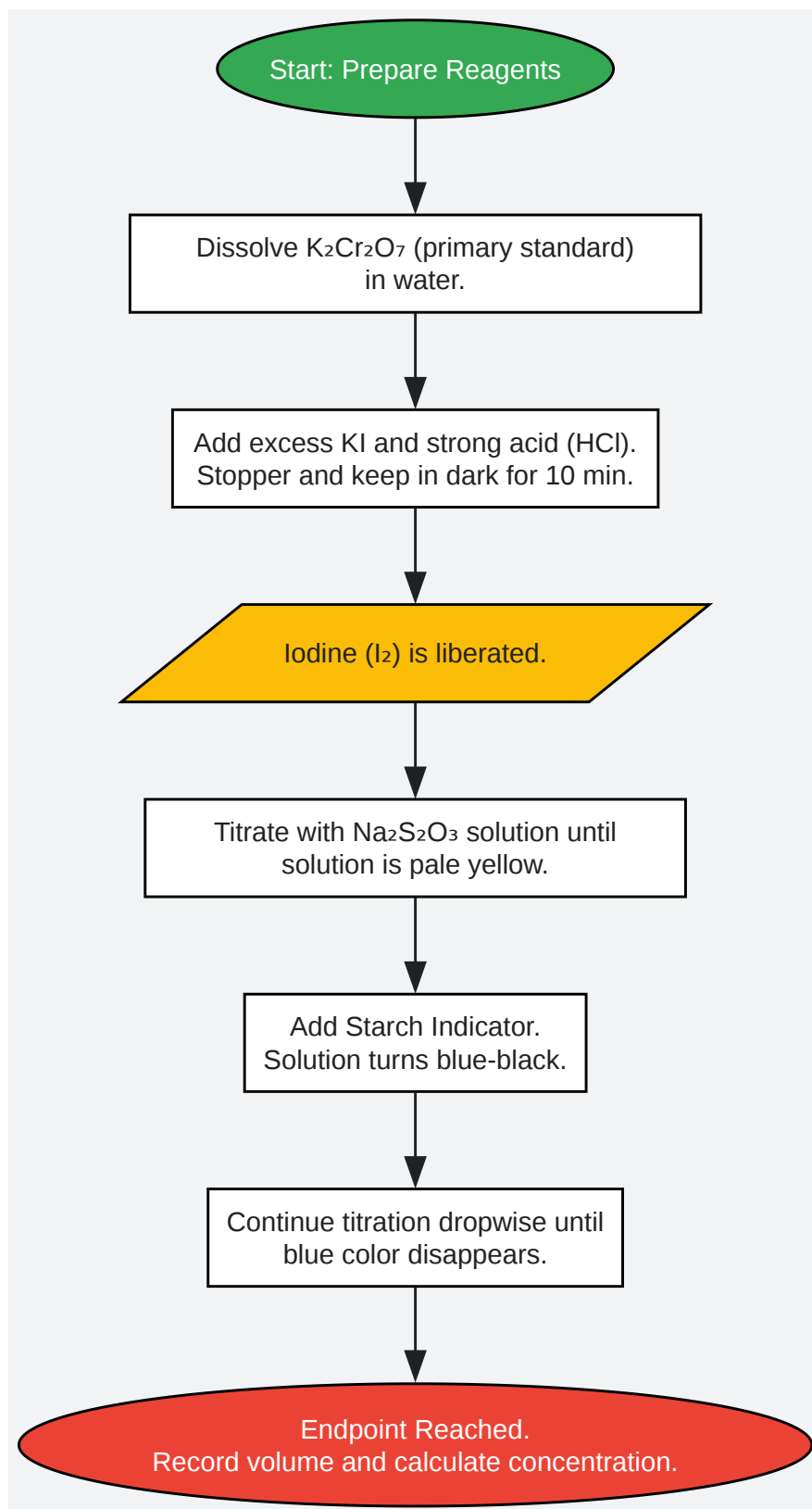
Reagents and Preparation:

- **Sodium Thiosulfate** Solution (approx. 0.1 N): Dissolve approximately 25 g of **sodium thiosulfate** pentahydrate in 1000 mL of recently boiled and cooled deionized water.[20] Add ~0.2 g of sodium carbonate to stabilize the solution against bacterial decomposition.[20] Store in a well-stoppered, dark glass bottle.
- **Potassium Dichromate ($\text{K}_2\text{Cr}_2\text{O}_7$) Primary Standard:** Accurately weigh ~0.2 g of previously dried $\text{K}_2\text{Cr}_2\text{O}_7$.

- Potassium Iodide (KI): Analytical grade.
- Hydrochloric Acid (HCl): Concentrated.
- Starch Indicator Solution: Mix 1 g of soluble starch with 10 mg of mercuric iodide (as a preservative) and a small amount of cold water to make a paste. Add this paste to 200 mL of boiling water and stir until dissolved.

Standardization Protocol:

- Accurately weigh the primary standard potassium dichromate and dissolve it in 100 mL of deionized water in a 500 mL conical flask.[20]
- Add 3 g of potassium iodide (KI) and 5 mL of concentrated HCl to the flask.[20]
- Immediately stopper the flask and allow the reaction to proceed in the dark for 10 minutes. This liberates a stoichiometric amount of iodine. $\text{Cr}_2\text{O}_7^{2-} + 6 \text{I}^- + 14 \text{H}^+ \rightarrow 2 \text{Cr}^{3+} + 3 \text{I}_2 + 7 \text{H}_2\text{O}$ [19]
- Titrate the liberated iodine with the prepared **sodium thiosulfate** solution. The brownish-yellow iodine color will fade.[15]
- When the solution becomes a pale yellow, add 2 mL of starch indicator. The solution will turn a deep blue-black color.[15][17]
- Continue titrating dropwise, with constant swirling, until the blue color disappears completely, leaving a clear, pale green solution (from the Cr^{3+} ions).[15][19]
- Record the volume of titrant used and repeat the procedure for a total of three concordant titres.
- Calculate the precise normality of the **sodium thiosulfate** solution.



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Caption: Experimental workflow for standardizing **sodium thiosulfate**.

Applications in Drug Development and Research

- Antidote: **Sodium thiosulfate** is a well-established antidote for cyanide poisoning. It acts as a sulfur donor for the enzyme rhodanese, which detoxifies cyanide (CN^-) by converting it to the much less toxic thiocyanate (SCN^-), which is then excreted.[5][21]
- Nephroprotective Agent: It is used to mitigate the nephrotoxicity associated with certain platinum-based chemotherapy agents like cisplatin.[5]
- Antioxidant & Preservative: In pharmaceutical formulations, it can act as an antioxidant to protect active pharmaceutical ingredients (APIs) from oxidative degradation.[10]
- Analytical Reagent: Its role in iodometry allows for the precise quantification of various oxidizing agents, including residual chlorine, hydrogen peroxide, and other substances relevant in drug synthesis and quality control.[2][17]

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